

3,4-Difluorophenylglycine CAS number and molecular weight.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Difluorophenylglycine

Cat. No.: B1302394

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Technical Guide: 3,4-Difluorophenylglycine

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of **3,4-Difluorophenylglycine**, a fluorinated amino acid analog of significant interest in medicinal chemistry and drug development. The incorporation of fluorine atoms into phenylglycine derivatives can profoundly influence their physicochemical and biological properties, including metabolic stability, binding affinity, and lipophilicity. This document details the core physicochemical properties, an illustrative synthetic approach, and the potential role of such compounds in modulating key signaling pathways.

Core Data

The fundamental properties of **3,4-Difluorophenylglycine** are summarized below, providing essential information for its handling, characterization, and application in research settings.

Parameter	Value	Reference
CAS Number	225641-94-1	[1] [2] [3]
Molecular Formula	C ₈ H ₇ F ₂ NO ₂	[1] [2] [3]
Molecular Weight	187.15 g/mol	[1] [2]
IUPAC Name	2-amino-2-(3,4-difluorophenyl)acetic acid	[1]

Illustrative Synthetic Protocol

While a specific detailed protocol for the synthesis of **3,4-Difluorophenylglycine** was not found in the immediate literature, a common method for the synthesis of structurally similar amino acids, such as other isomers of difluorophenylglycine, is the Strecker synthesis or variations thereof. The following protocol is a representative example adapted for the synthesis of phenylglycine derivatives.[\[4\]](#)

Reaction: Strecker Synthesis of Phenylglycine Analogs

Materials:

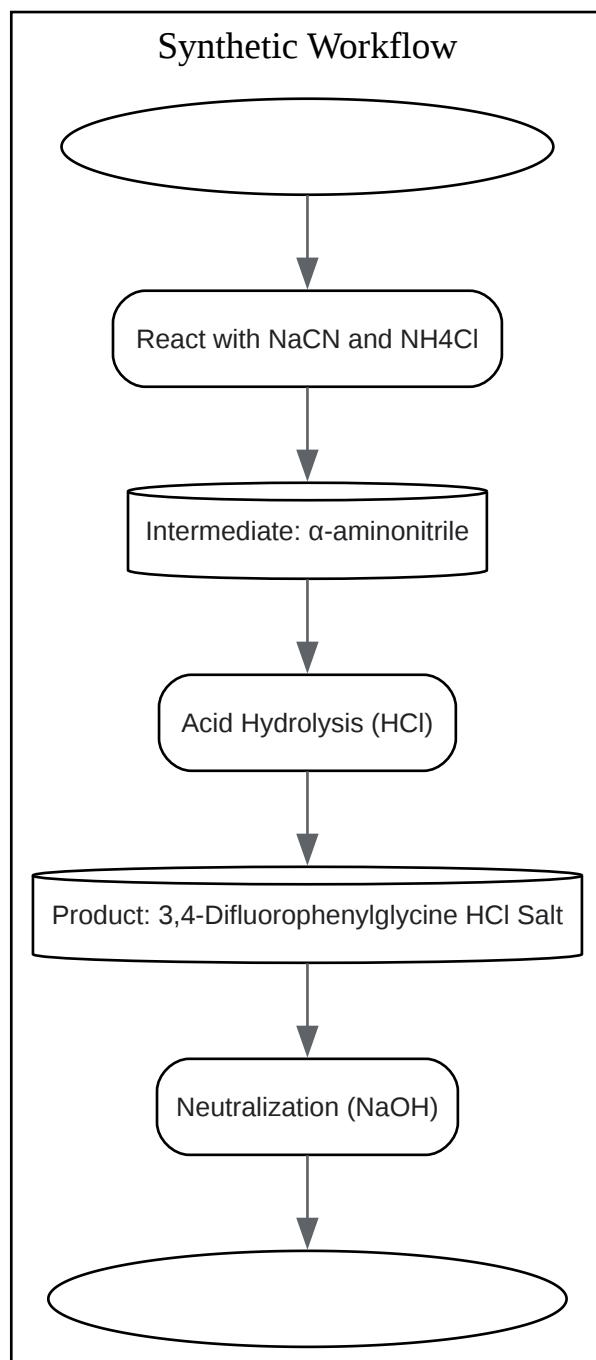
- 3,4-Difluorobenzaldehyde
- Ammonium chloride (NH₄Cl)
- Sodium cyanide (NaCN)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Diethyl ether
- Water

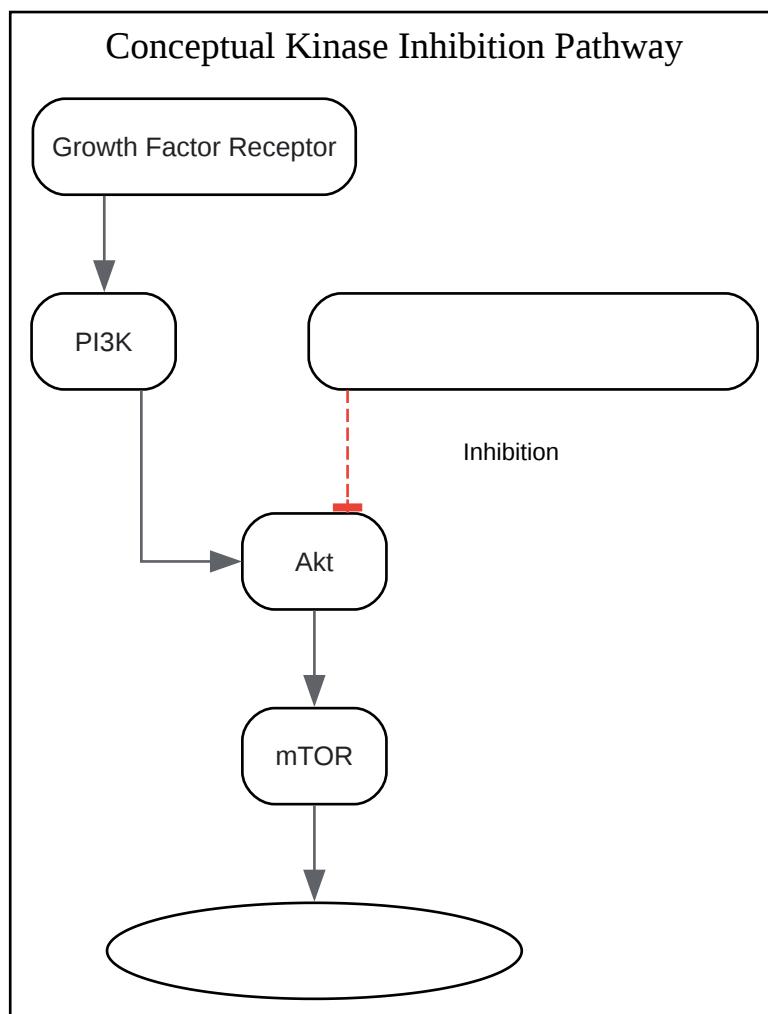
Procedure:

- Formation of the α -aminonitrile:
 - In a well-ventilated fume hood, dissolve 3,4-Difluorobenzaldehyde in a suitable solvent such as methanol.
 - Add an aqueous solution of sodium cyanide, followed by an aqueous solution of ammonium chloride.
 - Stir the mixture at room temperature for several hours to overnight. The reaction progress can be monitored by thin-layer chromatography (TLC).
 - The intermediate α -aminonitrile is formed in this step.
- Hydrolysis of the α -aminonitrile:
 - Once the formation of the aminonitrile is complete, carefully add a strong acid, such as concentrated hydrochloric acid.
 - Heat the reaction mixture to reflux for several hours to hydrolyze the nitrile group to a carboxylic acid.
 - After cooling, the reaction mixture will contain the hydrochloride salt of **3,4-Difluorophenylglycine**.
- Isolation and Purification:
 - Neutralize the acidic solution with a base, such as sodium hydroxide, to the isoelectric point of the amino acid to precipitate the product.
 - Collect the solid product by filtration and wash with cold water.
 - The crude product can be further purified by recrystallization from a suitable solvent system, such as water/ethanol.

Experimental and Logical Workflows

The following diagrams illustrate the general workflow for the synthesis of phenylglycine derivatives and a conceptual model of their potential role in signaling pathways.





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References

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- 4. Buy 2-amino-2-(2,4-difluorophenyl)acetic Acid | 240409-02-3 [smolecule.com]
- To cite this document: BenchChem. [3,4-Difluorophenylglycine CAS number and molecular weight.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1302394#3-4-difluorophenylglycine-cas-number-and-molecular-weight]

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